

Heptadecyl acrylate CAS number and molecular formula

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Compound of Interest

Compound Name: Heptadecyl acrylate

Cat. No.: B13791135

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An In-depth Technical Guide to **Heptadecyl Acrylate** for Researchers and Drug Development Professionals

Heptadecyl acrylate is a long-chain alkyl acrylate monomer utilized in the synthesis of polymers with tailored hydrophobic properties. Its molecular structure, featuring a C17 alkyl chain, imparts significant hydrophobicity to polymers, making it a valuable component in formulations for various fields, including materials science and potentially drug delivery. This guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, and analytical methods, with a focus on its relevance to research and development.

Chemical Identity and Properties

Heptadecyl acrylate, also known as heptadecyl 2-propenoate, is the ester of heptadecyl alcohol and acrylic acid.^{[1][2]} Its fundamental properties are summarized below.

Molecular Formula: $C_{20}H_{38}O_2$ ^{[1][3][4][5]}

CAS Number: 28343-58-0^{[1][3][4]}

Physicochemical Data

The physicochemical properties of **heptadecyl acrylate** are crucial for its application in polymer science and formulation development. The following table summarizes key data, primarily based on information for **heptadecyl acrylate** and its close structural analogs.

Property	Value
Molecular Weight	310.5 g/mol
Appearance	Clear, colorless liquid
Density	0.87 g/cm ³ at 25 °C
Boiling Point	>174 °C
Melting Point	< -100 °C
Flash Point	234 °C
Viscosity	11 mPa·s
Glass Transition Temp. (Tg)	-72 °C
Water Solubility	Insoluble (predicted)

(Data compiled from available information on **Heptadecyl Acrylate** and its analogs)

Synthesis of Heptadecyl Acrylate

The synthesis of **heptadecyl acrylate** is typically achieved through the esterification of heptadecyl alcohol with an acrylic acid derivative. A general workflow for this process is outlined below. The synthesis of long-chain alkyl acrylates can also be performed via microwave-assisted direct melting esterification, which has been shown to significantly increase the reaction rate for similar compounds like hexadecyl acrylate.

Experimental Workflow: Synthesis and Purification



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A generalized workflow for the synthesis and purification of **heptadecyl acrylate**.

Illustrative Experimental Protocol: Esterification

The following protocol is a generalized procedure for the synthesis of a long-chain alkyl acrylate, which can be adapted for **heptadecyl acrylate**.

Materials:

- Heptadecyl alcohol
- Acryloyl chloride (or acrylic acid)
- Anhydrous solvent (e.g., dichloromethane or toluene)
- Acid scavenger (e.g., triethylamine, if using acryloyl chloride) or acid catalyst (e.g., p-toluenesulfonic acid, if using acrylic acid)
- Inhibitor of polymerization (e.g., hydroquinone)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexane and ethyl acetate for elution

Procedure:

- In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen), dissolve heptadecyl alcohol (1 equivalent) and a polymerization inhibitor in the anhydrous solvent.
- If using acryloyl chloride, add the acid scavenger (1.1 equivalents). Cool the mixture in an ice bath.
- Slowly add acryloyl chloride (1.1 equivalents) dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for several hours until completion, which can be monitored by thin-layer chromatography (TLC).

- Quench the reaction by adding saturated sodium bicarbonate solution.
- Separate the organic layer and wash it successively with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel, using a gradient of ethyl acetate in hexane as the eluent, to yield pure **heptadecyl acrylate**.

Polymerization and Applications in Drug Development

Heptadecyl acrylate is a monofunctional monomer that readily forms homopolymers and copolymers through free-radical polymerization.[6] The long hydrophobic heptadecyl chain is a key feature that influences the properties of the resulting polymers.

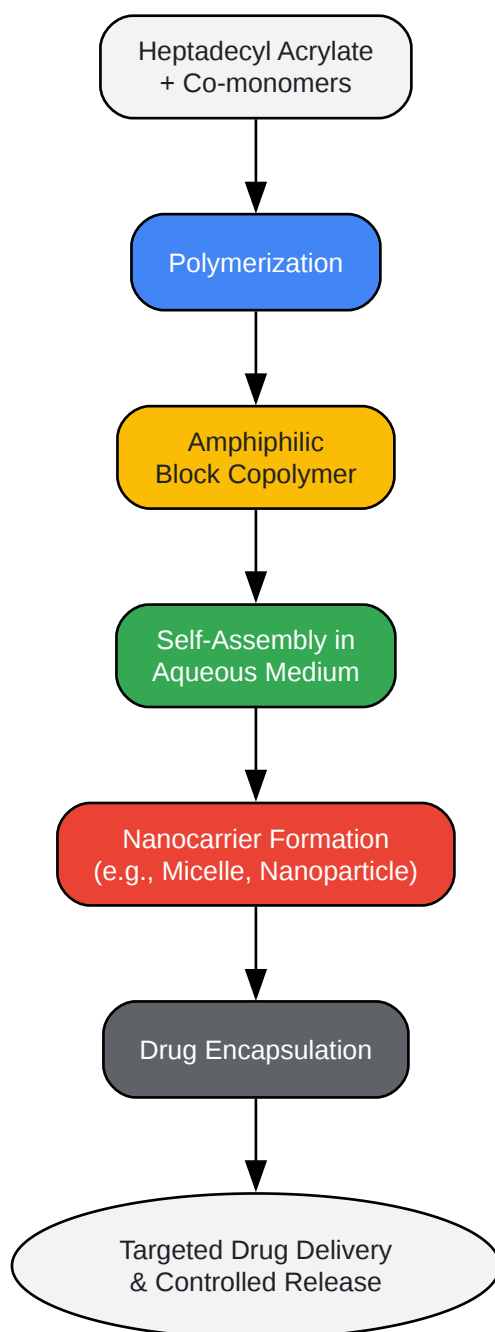
Copolymers of **heptadecyl acrylate** can be prepared with a variety of other monomers, such as (meth)acrylic acid and its esters, acrylonitrile, styrene, and vinyl acetate, to tune the properties of the final polymer.[6]

Role in Drug Delivery Systems

The hydrophobicity imparted by the heptadecyl chain makes polymers derived from this monomer of interest in drug delivery applications. These polymers can be designed to form nanoparticles, micelles, or hydrogels for the encapsulation and controlled release of lipophilic drugs.[3] The hydrophobic domains created by the **heptadecyl acrylate** units can serve as reservoirs for poorly water-soluble therapeutic agents, potentially enhancing their bioavailability and stability.

While specific signaling pathways directly modulated by **heptadecyl acrylate** are not established, its use in drug delivery vehicles is a strategy to improve the therapeutic index of encapsulated drugs by altering their pharmacokinetics and biodistribution.

Logical Framework for Polymer-Based Drug Delivery



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Conceptual pathway for developing **heptadecyl acrylate**-based polymers for drug delivery.

Analytical Methods

High-performance liquid chromatography (HPLC) is a suitable method for the analysis of **heptadecyl acrylate**. A reverse-phase HPLC method can be employed for its separation and quantification.

General HPLC Protocol

- Column: A C18 reversed-phase column (e.g., ZORBAX SB-AQ, 250 mm × 4.6 mm, 5 µm) is often suitable for separating acrylates.[7]
- Mobile Phase: A gradient elution using a mixture of acetonitrile and water is typically effective.[7] For mass spectrometry (MS) detection, a volatile acid like formic acid can be added to the mobile phase.
- Detector: A diode-array detector (DAD) can be used for quantification, with the detection wavelength set to the UV maximum of the acrylate, which is typically around 210 nm.[7]
- Sample Preparation: Samples containing **heptadecyl acrylate** should be dissolved in a suitable organic solvent, such as methanol or acetonitrile, and filtered before injection.

This technical guide provides a foundational understanding of **heptadecyl acrylate** for its potential use in research and drug development. The combination of its hydrophobic nature and polymerizability makes it a versatile monomer for creating advanced materials and drug delivery systems. Further research into its biocompatibility and the in vivo behavior of its polymers will be crucial for its translation into biomedical applications.

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